

Optimizing BAY 1892005 treatment duration and dosage

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Compound of Interest

Compound Name: BAY 1892005

Cat. No.: B10861678

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BAY 1892005 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers utilizing **BAY 1892005** in their experiments. The information is based on publicly available preclinical data.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **BAY 1892005**?

A1: **BAY 1892005** is a small molecule modulator of the p53 protein. It has been shown to directly interact with and stabilize wild-type p53 and the Y220C mutant.[1] It also covalently binds to the mutant p53 proteins R175H and Y220C.[1] A key aspect of its mechanism is its action on p53 condensates; it can lead to the rapid dissolution of structural mutant p53 condensates in the nucleus of living cancer cells.[1] However, it does not appear to cause the reactivation of mutant p53.[1][2][3][4]

Q2: In which cell lines has **BAY 1892005** shown anti-proliferative activity?

A2: **BAY 1892005** has demonstrated anti-proliferative activity in p53 mutated cell lines. Specifically, the IC50 values have been reported as 11.2 μ M in Huh7 cells and 11.1 μ M in H358 cells.[\[2\]](#)[\[4\]](#)

Q3: What is the recommended solvent and storage condition for **BAY 1892005**?

A3: For in vitro experiments, **BAY 1892005** can be dissolved in DMSO. For long-term storage, it is recommended to store the powder at -20°C for up to two years. Stock solutions in DMSO can be stored at -80°C for up to six months.

Q4: Are there any available data on in vivo dosage and treatment duration for **BAY 1892005**?

A4: Based on publicly available information, there are no specific in vivo dosing regimens or optimized treatment durations for **BAY 1892005** that have been published. Researchers will need to determine these parameters empirically for their specific animal models.

Q5: How does **BAY 1892005** affect different types of p53 mutants?

A5: **BAY 1892005** has been shown to stabilize p53WT and p53Y220C.[\[1\]](#) It covalently binds to mutant p53R175H and p53Y220C.[\[1\]](#) Interestingly, while it dissolves condensates of structural p53 mutants, it has been observed to lead to the formation of condensates of the DNA-binding defective mutant p53R273H in some cells.[\[1\]](#) This suggests that the effect of **BAY 1892005** on p53 condensation can be mutation-specific.

Troubleshooting Guides

Issue	Possible Cause(s)	Suggested Solution(s)
Inconsistent anti-proliferative effects at expected IC50 values.	- Cell line viability and passage number.- Inaccurate drug concentration.- Suboptimal treatment duration.	- Use low-passage, healthy cells for experiments.- Verify the concentration of your BAY 1892005 stock solution.- Perform a time-course experiment (e.g., 24, 48, 72 hours) to determine the optimal treatment duration for your specific cell line.
No observable effect on p53 condensate dissolution.	- The specific p53 mutation in your cell line may not be susceptible to BAY 1892005-mediated dissolution.- Insufficient drug concentration.- Imaging performed at a suboptimal time point.	- Confirm the p53 mutation status of your cell line. BAY 1892005 has been shown to dissolve condensates of structural mutants but may induce condensation in others (e.g., p53R273H). ^[1] - Perform a dose-response experiment to determine the optimal concentration for condensate dissolution.- Conduct a time-lapse imaging experiment immediately after adding BAY 1892005 to capture the dynamics of condensate dissolution, which has been reported to be rapid. ^[1]

Compound precipitation in cell culture media.	- Poor solubility of BAY 1892005 at the working concentration.- Interaction with media components.	- Ensure the final DMSO concentration in the media is low (typically <0.5%).- Prepare fresh dilutions from a concentrated stock solution for each experiment.- Visually inspect the media for any signs of precipitation after adding the compound.
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Data Presentation

Table 1: In Vitro Activity of **BAY 1892005**

Cell Line	p53 Mutation Status	IC50 (μM)	Reference
Huh7	p53-mutated	11.2	[2] [4]
H358	p53-mutated	11.1	[2] [4]

Table 2: Observed Effects of **BAY 1892005** on p53 Variants

p53 Variant	Effect	Reference
Wild-type (WT)	Stabilization	[1]
Y220C	Stabilization, Covalent Binding	[1]
R175H	Covalent Binding, Condensate Dissolution	[1]
R273H	Condensate Formation	[1]

Experimental Protocols

Protocol 1: General Procedure for In Vitro Cell Proliferation Assay

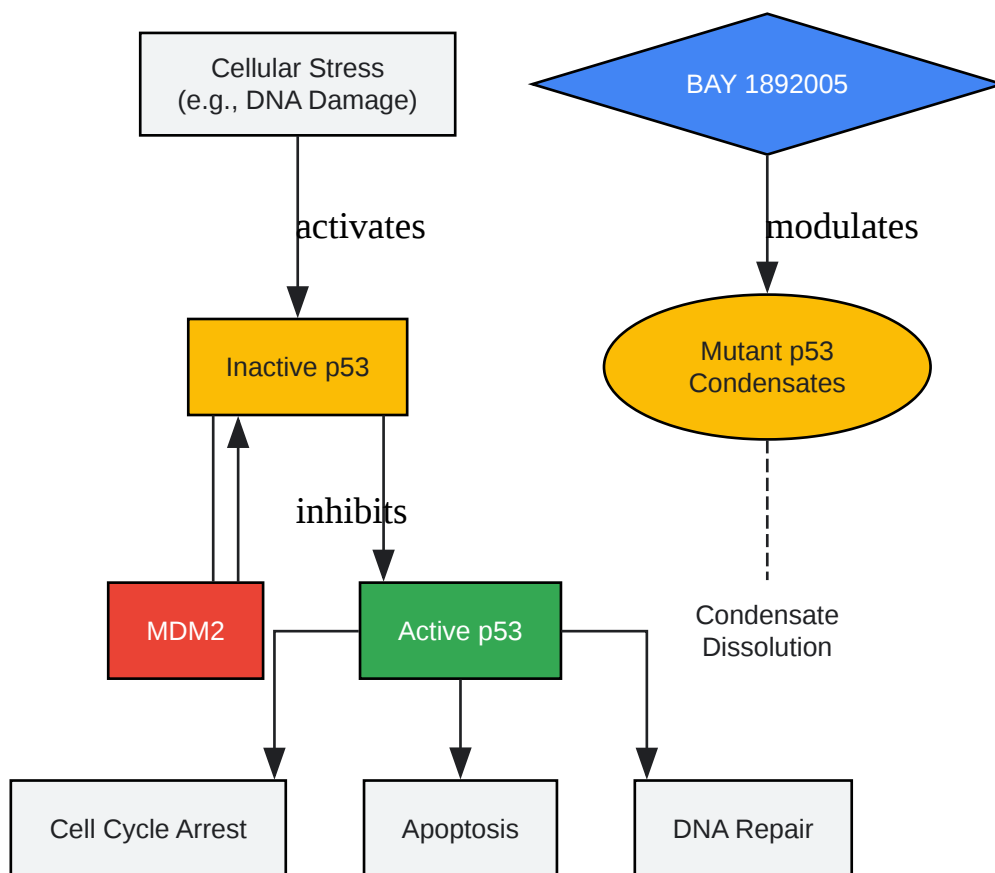
- **Cell Seeding:** Plate cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- **Compound Preparation:** Prepare a series of dilutions of **BAY 1892005** in culture medium from a concentrated DMSO stock. Include a vehicle control (DMSO only).
- **Treatment:** Remove the overnight culture medium from the cells and replace it with the medium containing the different concentrations of **BAY 1892005**.
- **Incubation:** Incubate the plate for a predetermined duration (e.g., 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- **Viability Assessment:** After the incubation period, assess cell viability using a suitable method, such as the MTT or CellTiter-Glo® assay, following the manufacturer's instructions.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value by fitting the data to a dose-response curve.

Protocol 2: General Workflow for Assessing p53 Condensate Modulation

- **Cell Transfection:** Transfect cells with a fluorescently tagged p53 construct (e.g., GFP-p53) to visualize condensates.
- **Cell Plating:** Plate the transfected cells on a suitable imaging dish (e.g., glass-bottom dish).
- **Live-Cell Imaging Setup:** Place the dish on a confocal microscope equipped with a live-cell imaging chamber maintained at 37°C and 5% CO₂.
- **Baseline Imaging:** Acquire baseline images of the cells, identifying cells with pre-formed p53 condensates.
- **Treatment:** Carefully add **BAY 1892005** at the desired concentration to the imaging dish.
- **Time-Lapse Imaging:** Immediately begin acquiring time-lapse images to monitor the dynamics of the p53 condensates. The dissolution of structural mutant condensates has been reported to be rapid.^[1]

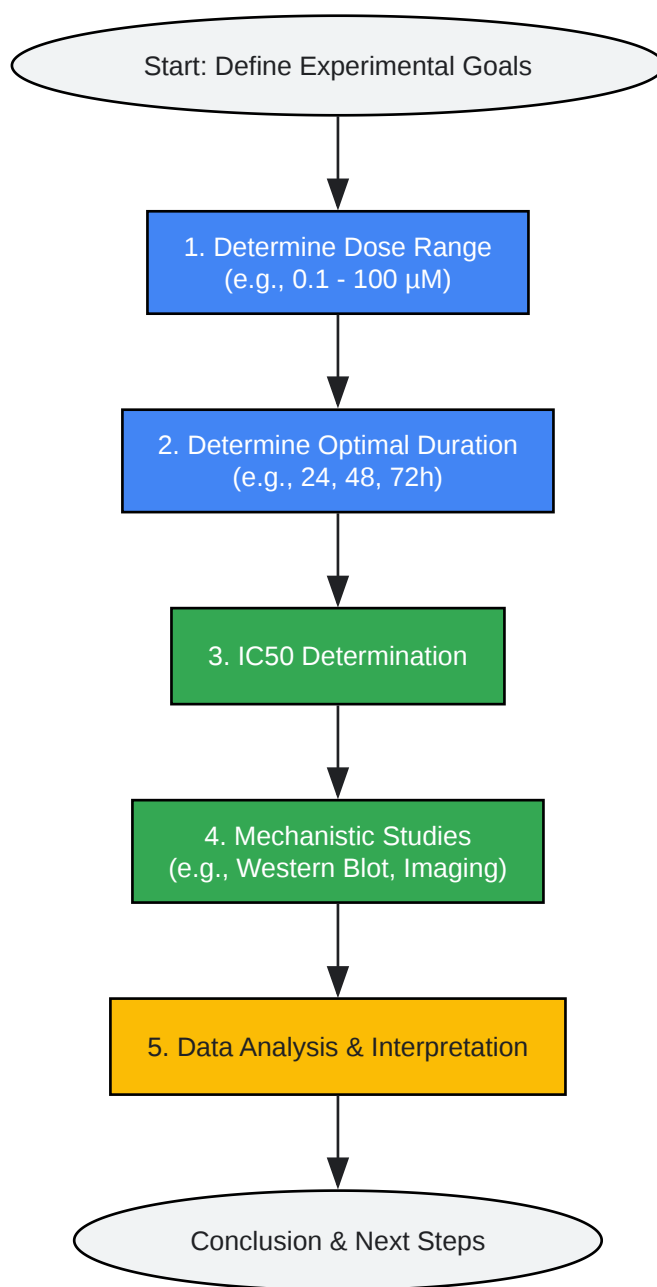
- Image Analysis: Analyze the acquired images to quantify changes in the number, size, and intensity of p53 condensates over time.

Mandatory Visualizations



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Caption: p53 signaling pathway and the putative action of **BAY 1892005**.



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Caption: General workflow for in vitro characterization of a novel compound.

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References

- [1. Identification of Small Molecules that Modulate Mutant p53 Condensation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. medkoo.com \[medkoo.com\]](#)
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